

An In-Depth Technical Guide to Benzyl 4-Hydroxybutanoate

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Compound of Interest

Compound Name: 4-Hydroxybenzylbutyrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Benzyl 4-hydroxybutanoate, a versatile organic compound with applications in various scientific fields. This document details its chemical identity, physicochemical properties, synthesis methodologies, and known biological activities, presenting the information in a structured and accessible format for research and development purposes.

Chemical Identity and Properties

Benzyl 4-hydroxybutanoate is an ester of 4-hydroxybutanoic acid and benzyl alcohol. Its chemical structure combines a flexible aliphatic chain with a rigid aromatic group, contributing to its unique properties and reactivity.

Table 1: Chemical Identifiers and Computed Physicochemical Properties

Identifier/Property	Value	Source
IUPAC Name	benzyl 4-hydroxybutanoate	[1]
CAS Number	91970-62-6	[1][2]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1][2]
Molecular Weight	194.23 g/mol	[1][2]
Canonical SMILES	<chem>C1=CC=C(C=C1)COC(=O)CCO</chem>	[2]
InChI Key	CRXCATWWXVJNJF-UHFFFAOYSA-N	[2]
Synonyms	4-Hydroxy-butanoic Acid Phenylmethyl Ester, 3-(Benzyloxycarbonyl)-1-propanol, Benzyl 4-hydroxybutyrate	[2]
XLogP3 (Computed)	1.6	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	6	[1]
Exact Mass (Computed)	194.094294304 Da	[1]
Topological Polar Surface Area	46.5 Å ²	[1]

Note: The physicochemical properties listed are computationally derived and may vary from experimentally determined values.

Synthesis of Benzyl 4-Hydroxybutanoate

The primary method for synthesizing Benzyl 4-hydroxybutanoate is through Fischer esterification. This acid-catalyzed reaction involves the condensation of 4-hydroxybutanoic acid (or its lactone form, γ -butyrolactone) with benzyl alcohol.[2]

Experimental Protocol: Fischer Esterification

The following is a generalized experimental protocol for the synthesis of Benzyl 4-hydroxybutanoate via Fischer esterification, adapted from standard procedures.^{[3][4]}

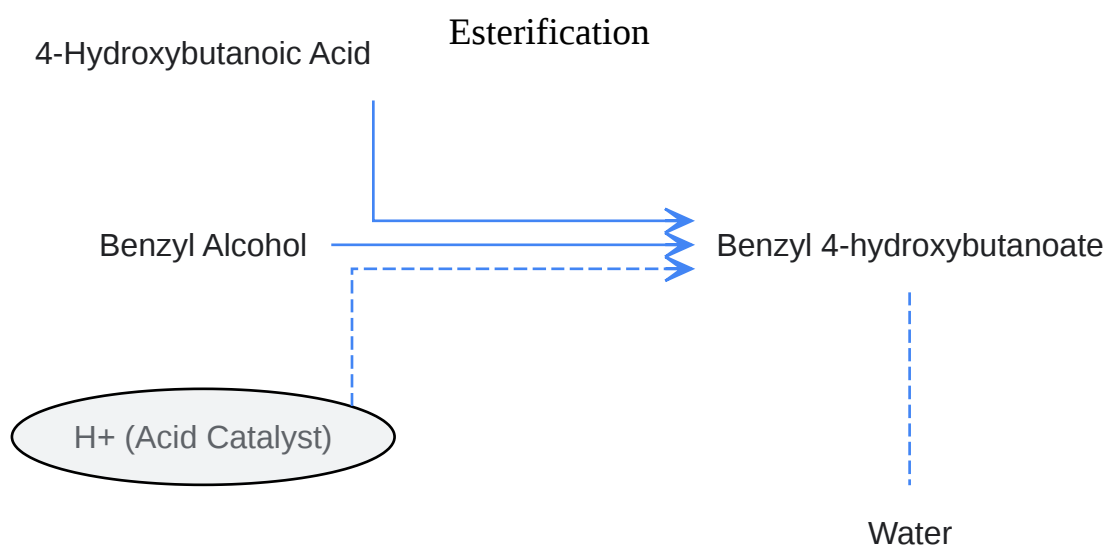
Materials:

- 4-hydroxybutanoic acid (or γ -butyrolactone)
- Benzyl alcohol (in excess, can also act as a solvent)
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (catalyst)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4) (drying agent)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Saturated sodium chloride solution (brine)
- Organic solvent (e.g., diethyl ether or ethyl acetate)
- Dean-Stark apparatus (optional, for water removal)
- Standard reflux and extraction glassware

Procedure:

- In a round-bottom flask, combine 4-hydroxybutanoic acid and a 3 to 5-fold molar excess of benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the molar amount of the limiting reagent).
- Equip the flask with a reflux condenser (and a Dean-Stark trap if using a non-polar solvent to azeotropically remove water) and heat the mixture to reflux.
- Maintain the reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).

- Once the reaction is complete, allow the mixture to cool to room temperature.
- Dilute the reaction mixture with an organic solvent like ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be further purified by vacuum distillation or column chromatography to yield pure Benzyl 4-hydroxybutanoate.



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Caption: Fischer esterification of 4-hydroxybutanoic acid and benzyl alcohol.

Biological Activity and Potential Applications

Benzyl 4-hydroxybutanoate is a compound of interest in pharmaceutical research and development due to its structural similarity to biologically active molecules.^[2] Its potential applications stem from its chemical reactivity and its metabolic products.

Potential Antioxidant Activity

Some studies suggest that Benzyl 4-hydroxybutanoate may possess antioxidant properties.^[2] This activity can be assessed using standard in vitro assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Experimental Protocol: DPPH Radical Scavenging Assay

This protocol is a standard method for evaluating the antioxidant capacity of a compound.^{[5][6]}

Materials:

- Benzyl 4-hydroxybutanoate
- DPPH (2,2-diphenyl-1-picrylhydrazyl)
- Methanol or ethanol
- UV-Vis spectrophotometer

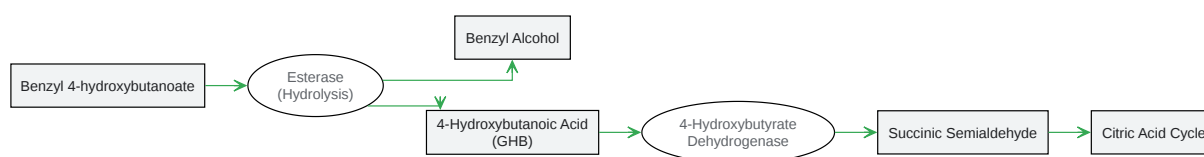
Procedure:

- Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
- Prepare a series of dilutions of Benzyl 4-hydroxybutanoate in methanol.
- In a cuvette or a 96-well plate, mix a defined volume of the DPPH solution with each dilution of the test compound.
- Incubate the mixture in the dark at room temperature for a specified period (e.g., 30 minutes).
- Measure the absorbance of the solution at the characteristic wavelength of DPPH (typically around 517 nm).
- A decrease in absorbance indicates radical scavenging activity.
- Calculate the percentage of DPPH radical scavenging for each concentration and determine the IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH).

radicals).

Metabolic Pathway

Upon administration, it is anticipated that Benzyl 4-hydroxybutanoate would undergo hydrolysis by esterase enzymes to yield benzyl alcohol and 4-hydroxybutanoic acid (GHB). 4-hydroxybutanoic acid is a known neuromodulator and can be further metabolized by 4-hydroxybutyrate dehydrogenase into succinic semialdehyde, which then enters the citric acid cycle.[2]



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